

what is the structure of Cy7.5 hydrazide

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Compound of Interest

Compound Name: Cy7.5 hydrazide

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An In-depth Guide to the Structure of **Cy7.5 Hydrazide** for Researchers and Drug Development Professionals

Introduction

Cy7.5 hydrazide is a near-infrared (NIR) fluorescent probe that is instrumental in the field of bioconjugation and in vivo imaging.^[1] Its utility stems from the combination of the excellent photophysical properties of the Cy7.5 dye core and the reactive nature of the hydrazide functional group. This guide provides a detailed look into the chemical structure of **Cy7.5 hydrazide**, offering a foundation for its application in advanced research and drug development.

The Core Structure: Cyanine 7.5

The foundation of **Cy7.5 hydrazide** is the Cyanine 7.5 (Cy7.5) dye. Cyanine dyes are characterized by two nitrogen-containing heterocyclic rings joined by a polymethine chain. In the case of Cy7.5, this structure is optimized for absorption and emission in the near-infrared spectrum, typically with an excitation maximum around 788 nm and an emission maximum around 808 nm.^{[2][3]} This NIR window is particularly advantageous for biological imaging as it allows for deeper tissue penetration and minimizes autofluorescence from endogenous biomolecules.^[1]

The extended polymethine bridge in Cy7.5 is a key feature, contributing to its long-wavelength absorption and emission characteristics. The specific structure of the heterocyclic rings, often indolenine derivatives, can be modified to fine-tune the photophysical properties of the dye.

The Reactive Moiety: The Hydrazone Group

Attached to the Cy7.5 core is a hydrazone functional group (-CONHNH2).[1] Hydrazones are derivatives of carboxylic acids and hydrazine.[4][5] This functional group is what makes **Cy7.5 hydrazone** a valuable tool for bioconjugation. The hydrazone moiety is particularly reactive towards carbonyl groups, such as aldehydes and ketones.[2][6]

This reactivity allows for the specific covalent labeling of biomolecules. For instance, the carbohydrate portions of glycoproteins can be oxidized to generate aldehyde groups, which can then be targeted by the hydrazone group of Cy7.5 for stable labeling.[2][6]

Overall Molecular Structure

The complete structure of **Cy7.5 hydrazone**, therefore, consists of the large, planar Cy7.5 dye scaffold linked to a hydrazone functional group. The molecular formula for a common variant is C₄₅H₅₂Cl₂N₄O with a molecular weight of 735.8 g/mol .[1]

Below is a 2D representation of the general structure of **Cy7.5 hydrazone**, illustrating the connectivity of the core cyanine structure and the reactive hydrazone group.

A simplified 2D representation of the **Cy7.5 hydrazone** chemical structure.

Quantitative Data and Experimental Protocols

A comprehensive technical guide would typically include quantitative data such as quantum yield, molar extinction coefficient, and detailed experimental protocols for bioconjugation and imaging. However, these parameters can vary depending on the specific isomer of Cy7.5, the linker used to attach the hydrazone group, and the experimental conditions (e.g., solvent, pH). For accurate and application-specific data, it is recommended to consult the technical data sheets provided by the specific manufacturer of the **Cy7.5 hydrazone** product being used.

Conclusion

The structure of **Cy7.5 hydrazone** is a sophisticated combination of a near-infrared fluorophore and a reactive functional group. This design makes it an exceptionally powerful tool for researchers in molecular biology, drug development, and in vivo imaging. Understanding its chemical structure is the first step toward harnessing its full potential in a variety of scientific applications.

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